

# Calibration of spray equipment for uniform Flutriafol application

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## Compound of Interest

Compound Name: *Flutriafol*

Cat. No.: *B1673497*

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## Technical Support Center: Uniform Flutriafol Application

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the calibration of spray equipment for the uniform application of **Flutriafol**. Accurate and consistent application is critical for reliable experimental outcomes.

## Troubleshooting Guide

This guide addresses specific issues that may arise during the application of **Flutriafol**, leading to non-uniform coverage and potentially compromising experimental results.

Issue	Potential Causes	Solutions
Uneven Spray Pattern (Streaking or Banding)	1. Worn, damaged, or clogged nozzle tips.[1][2][3] 2. Incorrect spray height (boom height). 3. Improper nozzle spacing or overlap.[4] 4. Low spray pressure.[1][3][5] 5. Inconsistent travel speed.[6] 6. Blocked filters in the sprayer system.[1][7]	1. Nozzle Inspection and Maintenance: Regularly inspect nozzles for wear and tear. Clean any clogged nozzles using a soft brush; never use a metal object which can damage the orifice.[1][2] Replace any nozzles that show signs of damage or have an output that deviates by more than 10% from the average of all nozzles.[8][9] 2. Adjust Boom Height: Maintain a boom height that allows for proper overlap between nozzle patterns. A general rule is a 1:1 ratio of nozzle spacing to boom height.[4] For example, with 20-inch nozzle spacing, the boom should be 20 inches above the target canopy. 3. Ensure Proper Overlap: For most flat-fan nozzles, a minimum of 30% overlap is recommended to ensure uniform coverage.[4] Adjust boom height and check nozzle specifications to achieve this. 4. Optimize Spray Pressure: Operate the sprayer within the recommended pressure range for the selected nozzles.[4] Insufficient pressure can lead to a poor spray pattern, often with heavier application on the edges ("tailing").[5] 5. Maintain

Consistent Speed: Use a consistent travel speed during application. Variations in speed will alter the application rate.[\[6\]](#) Calibrate your speed on the same terrain as the experimental plots.[\[10\]](#) 6. Clean Filters: Regularly check and clean all filters, including those in the nozzle body, inline, and at the tank fill point, to prevent blockages that can affect pressure and flow rate.[\[7\]](#)

## Variable Application Rate Across Plots

1. Fluctuations in sprayer pressure.[\[6\]](#) 2. Inconsistent travel speed between applications.[\[6\]](#) 3. Changes in nozzle flow rate due to wear.[\[11\]](#) 4. Inaccurate initial calibration.[\[11\]](#)

1. Maintain Constant Pressure: For backpack sprayers without a pressure gauge, consider adding a constant flow valve to ensure consistent pressure.[\[6\]](#) For larger sprayers, monitor the pressure gauge and maintain a steady RPM. 2. Standardize Travel Speed: Practice and maintain a consistent walking speed for backpack applications or a constant gear and RPM for vehicle-mounted sprayers.[\[6\]](#) 3. Regularly Check Nozzle Output: Periodically check the flow rate of each nozzle to ensure they are within 10% of the average output.[\[8\]](#) 4. Recalibrate Frequently: Recalibrate the sprayer regularly, especially when changing batches of spray

solution, using different nozzles, or after any equipment modifications.[10]

#### Spray Drift

1. Spraying in high wind conditions.[12] 2. Excessive spray pressure creating fine droplets.[4][13] 3. Incorrect nozzle type for conditions. 4. High boom height.

1. Monitor Environmental Conditions: Avoid spraying when wind speeds are high. Check weather conditions before and during application. [12] Also, be mindful of temperature and humidity, as hot, dry conditions can increase drift.[12] 2. Adjust Pressure: Lowering the pressure will generally produce larger droplets that are less prone to drift.[4] However, ensure the pressure remains within the nozzle's recommended operating range to maintain a good spray pattern. 3. Select Appropriate Nozzles: Use low-drift nozzles, such as air-induction (AI) types, which produce coarser droplets.[4] 4. Lower Boom Height: The closer the boom is to the target, the less time there is for wind to affect the spray droplets.[12] Ensure the height is still adequate for proper overlap.

## Frequently Asked Questions (FAQs)

Q1: Why is uniform application of **Flutriafol** important in a research setting?

A1: Uniform application is critical to ensure that all experimental units receive the intended dose of **Flutriafol**. Non-uniform application can lead to significant variability in your results, making it difficult to draw accurate conclusions about the efficacy of the treatment. Over-application can lead to phytotoxicity, while under-application may result in a lack of disease control.[8][11]

Q2: How often should I calibrate my spray equipment?

A2: You should calibrate your sprayer at the beginning of each research season, whenever you change the type of nozzle, or after replacing any components of the spray system (e.g., pump, hoses).[14] It is also good practice to recalibrate periodically throughout the season to account for nozzle wear.[11] For precise experimental work, calibrating before each major set of applications is recommended.[10]

Q3: What type of nozzle is best for applying a systemic fungicide like **Flutriafol**?

A3: For systemic fungicides like **Flutriafol**, the goal is to get good coverage to allow for absorption by the plant.[15] Nozzles that produce fine to medium droplets are often recommended for thorough coverage of leaf surfaces.[15][16] However, in conditions where drift is a concern, nozzles that produce coarse droplets, such as air-induction nozzles, can be used.[15] Always check the product label for any specific recommendations.

Q4: What are the key variables I need to control during sprayer calibration?

A4: The three primary variables to keep constant are:

- Travel Speed: The speed at which you walk or drive.[6]
- Spray Pressure: The pressure at the nozzle.[6]
- Nozzle Height: The distance from the nozzle to the target. A change in any of these variables will alter your application rate, requiring recalibration.[10]

Q5: How can I visually assess the uniformity of my spray application?

A5: Water-sensitive paper (WSP) is an excellent tool for visually assessing spray deposition and uniformity.[17] Place WSPs in various locations within the target area before spraying. After

spraying, the paper will show the droplet pattern and coverage. This allows for a quick visual check and can also be used for quantitative analysis.[\[17\]](#)

## Experimental Protocols

### Protocol 1: Sprayer Calibration (1/128th Acre Method for Backpack Sprayers)

This method is straightforward because it equates ounces collected to gallons per acre (GPA). [\[10\]](#) There are 128 fluid ounces in a gallon, so by spraying an area of 1/128th of an acre, the volume sprayed in ounces directly corresponds to the application rate in GPA.[\[10\]](#)

Objective: To determine the sprayer's output in Gallons Per Acre (GPA).

Materials:

- Backpack sprayer
- Clean water
- Measuring tape
- Stakes or flags to mark the calibration area
- Stopwatch
- Graduated measuring container (in ounces)

Procedure:

- Define the Calibration Area: Measure and mark a test area of 340 square feet, which is 1/128th of an acre. A square plot of approximately 18.5 feet by 18.5 feet is suitable.[\[10\]](#)
- Prepare the Sprayer: Fill the sprayer tank at least halfway with clean water.[\[18\]](#) Ensure the sprayer is functioning correctly, with no leaks.[\[19\]](#)
- Time the Spray Application: Pressurize the sprayer to the pressure you will use during the actual application. Spray the marked calibration area with a consistent walking speed and a

steady spray pattern (e.g., a side-to-side sweeping motion).[18]

- Record the Time: Use a stopwatch to record the time (in seconds) it takes to spray the entire calibration area uniformly. Repeat this step at least three times and calculate the average time.[10]
- Measure Nozzle Output: At the same pressure used in the test area, spray from the nozzle(s) into the measuring container for the average time recorded in the previous step. [10]
- Determine Gallons Per Acre (GPA): The number of ounces collected in the container is equal to your sprayer's application rate in Gallons Per Acre (GPA).[10] For example, if you collected 25 ounces, your sprayer output is 25 GPA.
- Calculate Pesticide Amount: Use the calculated GPA to determine the amount of **Flutriafol** to add to your sprayer tank. Use the following formula:

$$(\text{Tank Size in Gallons} / \text{Sprayer Output in GPA}) \times \text{Recommended Rate per Acre} = \text{Amount of Product per Tank}$$

## Protocol 2: Assessing Spray Uniformity and Deposition

Objective: To quantitatively assess the uniformity of spray deposition across the spray boom.

Materials:

- Calibrated sprayer
- Water-sensitive paper (WSP)[17]
- Stakes or holders for the WSP
- Scanner or high-resolution camera
- Image analysis software (e.g., ImageJ)

Procedure:

- **Placement of Collectors:** Place water-sensitive papers at regular intervals along a line perpendicular to the direction of sprayer travel. For a boom sprayer, place them directly under the boom, with one WSP centered under each nozzle and one at the midpoint between each nozzle.[\[17\]](#)
- **Spray Application:** With the sprayer operating at the calibrated speed and pressure, make a single pass over the line of water-sensitive papers.
- **Data Collection:** Allow the WSPs to dry completely and then collect them.
- **Image Analysis:** Scan the WSPs to create digital images. Use image analysis software to quantify the percent of the area covered by droplets on each paper.
- **Calculate Coefficient of Variation (CV):** The coefficient of variation is a measure of the uniformity of the spray deposits.[\[17\]](#) A lower CV indicates a more uniform application. A CV of 25% or less is generally considered acceptable for many applications.[\[20\]](#)
  - Calculate the mean (average) percent coverage of all the WSPs.
  - Calculate the standard deviation of the percent coverage values.
  - Calculate the CV using the formula:  $CV (\%) = (\text{Standard Deviation} / \text{Mean}) \times 100$

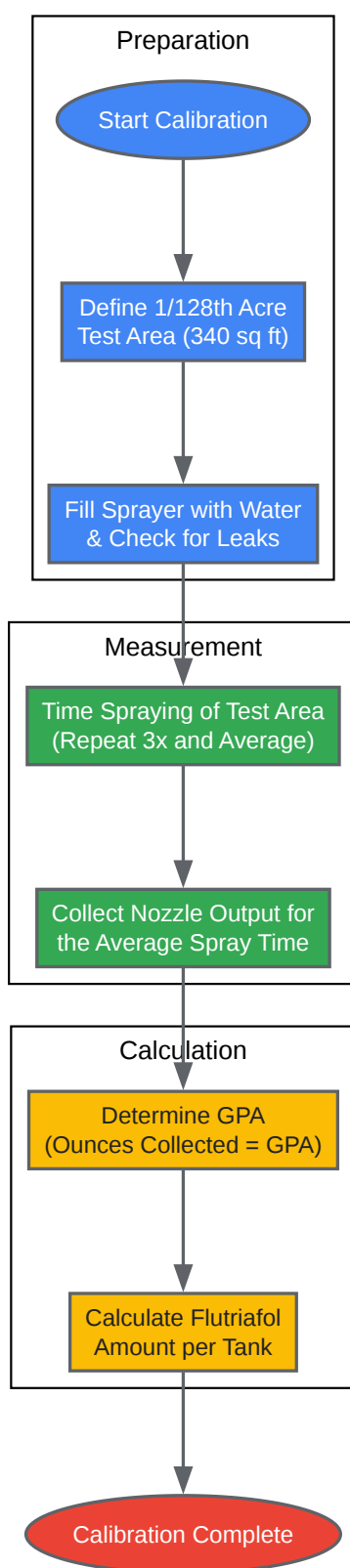
## Data Presentation

Table 1: Nozzle Selection Guide for **Flutriafol** (Systemic Fungicide) Application

Nozzle Type	ASABE Droplet Size Category	Operating Pressure	Characteristics & Best Use
Extended Range (XR) Flat-Fan	Fine to Coarse <a href="#">[15]</a>	15-60 PSI	Provides good coverage. Finer droplets at higher pressures are good for contact action, but increase drift potential. <a href="#">[4]</a>
Twin Flat-Fan	Medium to Coarse	30-60 PSI	Provides improved coverage on dense foliage by spraying both forward and backward.
Air Induction (AI) Flat-Fan	Coarse to Very Coarse	30-100 PSI	Excellent for reducing spray drift. Produces larger, air-filled droplets. <a href="#">[4]</a> Suitable when drift reduction is a priority.
Hollow Cone	Fine to Medium	40-100 PSI	Often used for insecticides and fungicides where canopy penetration is needed. <a href="#">[21]</a>

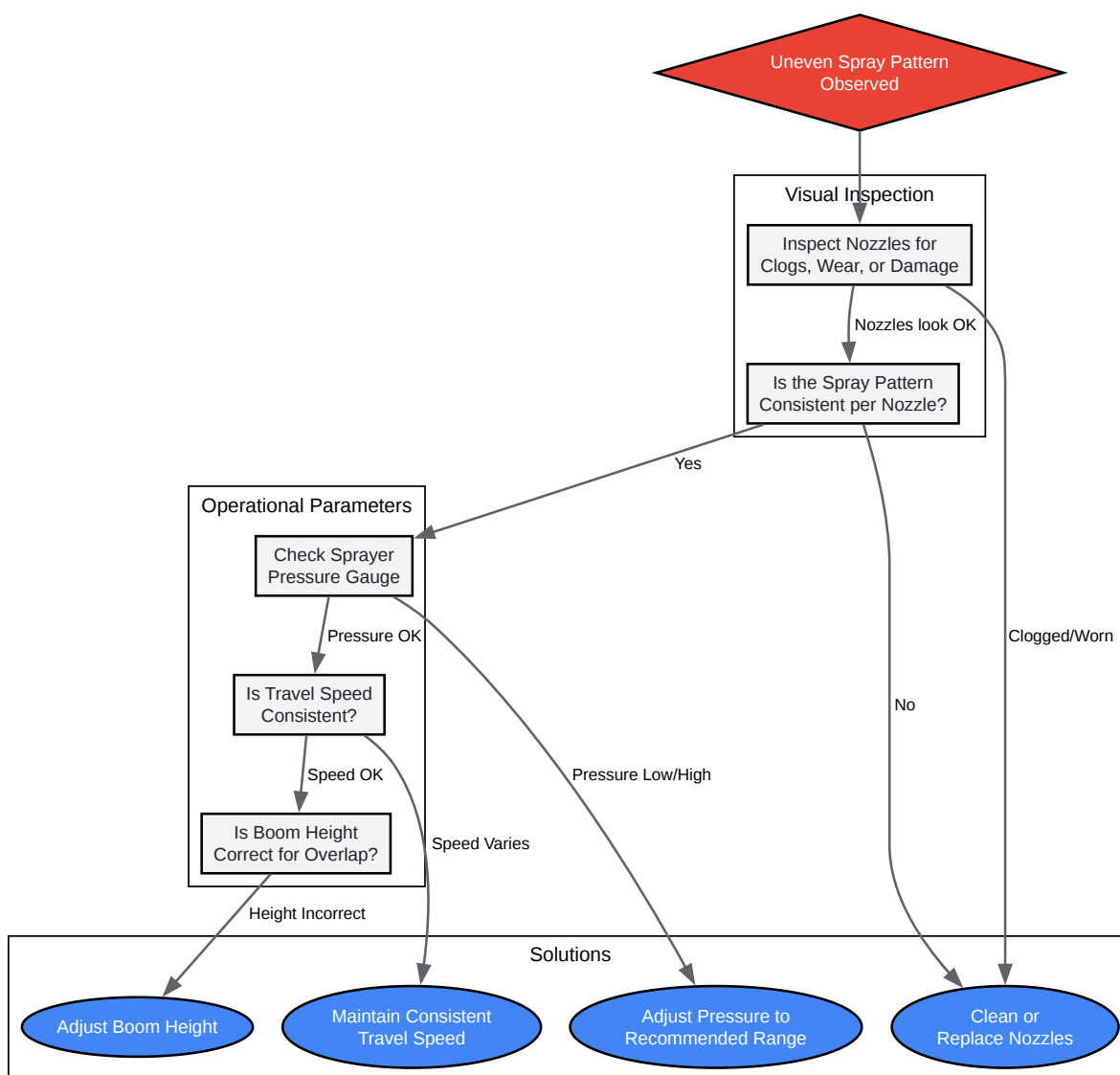
Note: Always consult the nozzle manufacturer's catalog for specific pressure and droplet size information.[\[4\]](#)

## Visualizations



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Caption: Workflow for the 1/128th acre sprayer calibration method.



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Caption: Decision tree for troubleshooting uneven spray patterns.

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